

Ethyl 4-(cyclopropylamino)benzoate: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: Ethyl 4-(cyclopropylamino)benzoate

Cat. No.: B053049

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Disclaimer: This document provides a summary of safety and handling guidelines for **Ethyl 4-(cyclopropylamino)benzoate**. Specific safety data for this compound is limited. Therefore, the information presented herein is largely extrapolated from data on structurally similar compounds. All laboratory work should be conducted by trained professionals in a well-ventilated area, adhering to all institutional and governmental safety regulations.

Chemical and Physical Properties

Ethyl 4-(cyclopropylamino)benzoate is a chemical compound with the molecular formula $C_{12}H_{15}NO_2$.^[1] While detailed experimental data is not readily available, computed properties provide some insight into its characteristics.

Table 1: Computed Physical and Chemical Properties of **Ethyl 4-(cyclopropylamino)benzoate**

Property	Value	Source
Molecular Weight	205.25 g/mol	PubChem[1]
IUPAC Name	ethyl 4-(cyclopropylamino)benzoate	PubChem[1]
CAS Number	112033-48-4	PubChem[1]
SMILES	<chem>CCOC(=O)C1=CC=C(C=C1)NC2CC2</chem>	PubChem[1]
InChIKey	BONKADOTDLVBQA-UHFFFAOYSA-N	PubChem[1]

Hazard Identification and Classification

Specific hazard classification for **Ethyl 4-(cyclopropylamino)benzoate** is not available. However, based on data for analogous compounds such as Ethyl 4-(Dimethylamino)benzoate and Ethyl 4-aminobenzoate (Benzocaine), the following potential hazards should be considered.

Table 2: Potential Hazard Statements based on Analogous Compounds

Hazard Statement	Corresponding Compound(s)	Source(s)
May damage fertility or the unborn child.	Ethyl 4-(Dimethylamino)benzoate	TCI Chemicals
Toxic to aquatic life with long lasting effects.	Ethyl 4-(Dimethylamino)benzoate	TCI Chemicals
Causes skin irritation.	Ethyl 4-aminobenzoate	Fisher Scientific
Causes serious eye irritation.	Ethyl 4-aminobenzoate	Fisher Scientific
May cause an allergic skin reaction.	Ethyl 4-aminobenzoate	Sigma-Aldrich
Combustible liquid.	Ethyl benzoate	Sigma-Aldrich

GHS Pictograms (Potential):

Based on the hazards of similar compounds, the following pictograms may be relevant:

- Health Hazard: For potential reproductive toxicity.
- Exclamation Mark: For skin and eye irritation, and skin sensitization.
- Environment: For aquatic toxicity.

Handling and Storage

Proper handling and storage procedures are crucial to ensure the safety of researchers and to maintain the integrity of the compound.

Handling

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear tightly fitting safety goggles or a face shield.
 - Hand Protection: Wear suitable chemical-resistant gloves.
 - Skin and Body Protection: Wear a lab coat and appropriate protective clothing.
 - Respiratory Protection: If dusts or aerosols are generated, use a NIOSH/MSHA approved respirator.
- Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Storage

- Conditions: Store in a cool, dry, and well-ventilated place.
- Containers: Keep the container tightly closed.

- Incompatibilities: Store away from strong oxidizing agents.

First-Aid Measures

In case of exposure, follow these first-aid measures and seek medical attention.

Table 3: First-Aid Measures based on Analogous Compounds

Exposure Route	First-Aid Procedure	Source(s)
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen.	TCI Chemicals, Alfa Aesar
Skin Contact	Immediately wash with plenty of soap and water. Remove contaminated clothing.	Alfa Aesar, Fisher Scientific
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.	Alfa Aesar, Fisher Scientific
Ingestion	Rinse mouth with water. Do not induce vomiting.	TCI Chemicals, ECHEMI

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Evacuate the area and ensure adequate ventilation. Avoid breathing dust or vapors. Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent the material from entering drains or waterways.
- Containment and Cleaning: For solid spills, sweep up and place in a suitable container for disposal. For liquid spills, absorb with an inert material and place in a container for disposal.

Toxicological Information

Specific toxicological data for **Ethyl 4-(cyclopropylamino)benzoate** is not available. The information below is for a related compound, Ethyl 4-aminobenzoate.

Table 4: Acute Toxicity Data for Ethyl 4-aminobenzoate

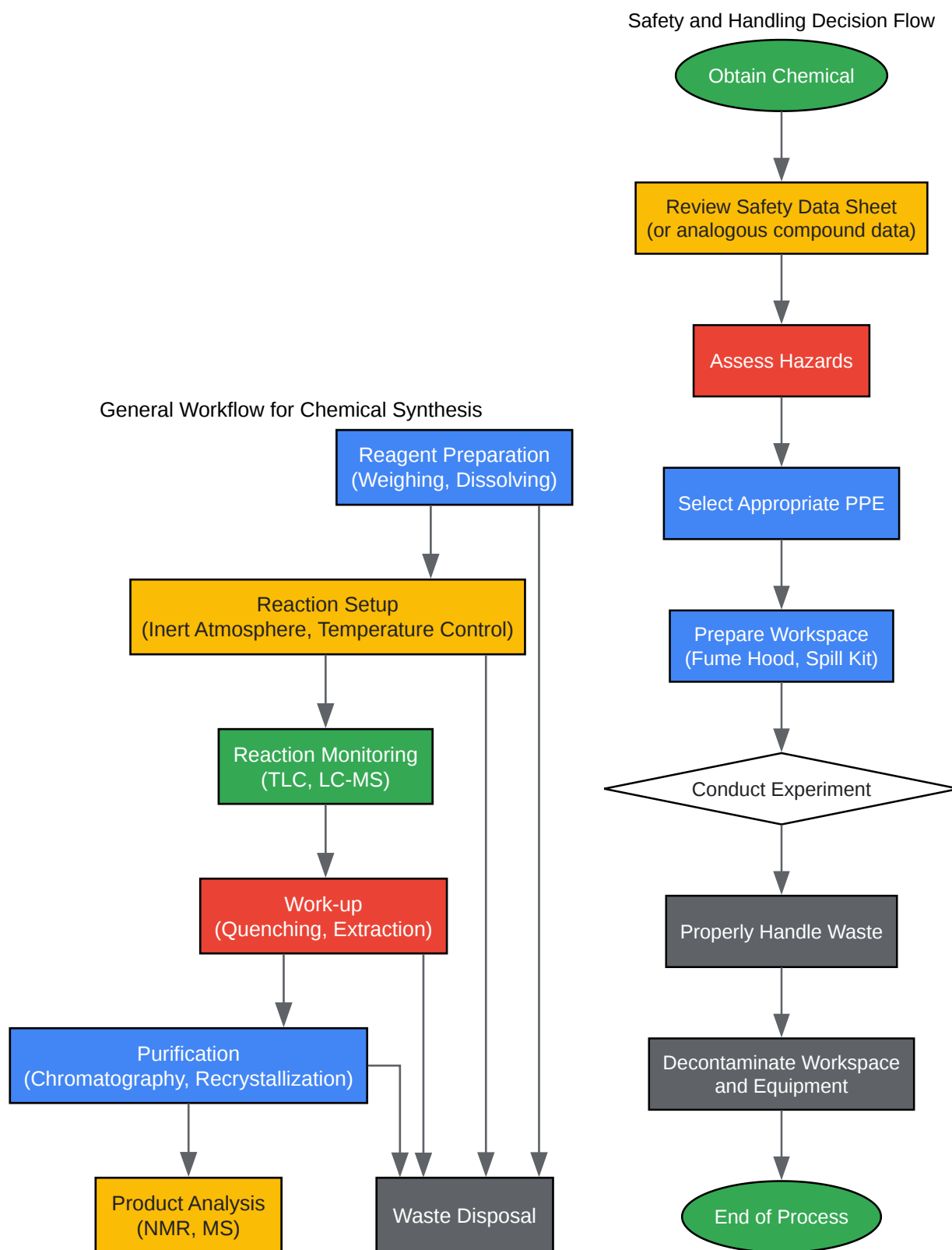
Test	Species	Route	Value	Source
LD50	Rat	Oral	3042 mg/kg	Fisher Scientific

Experimental Protocols and Workflows

While specific experimental protocols involving **Ethyl 4-(cyclopropylamino)benzoate** are not detailed in the available literature, a general workflow for handling and using such a compound in a research setting can be conceptualized.

General Experimental Workflow

The following diagram illustrates a typical workflow for a chemical synthesis experiment involving a solid reagent like **Ethyl 4-(cyclopropylamino)benzoate**.



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References

- 1. edoc.ub.uni-muenchen.de [edoc.ub.uni-muenchen.de]
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